

Safe Disposal of Cyclopropane, 1,1-diethenyl-: A Procedural Guide

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Compound of Interest

Compound Name: Cyclopropane, 1,1-diethenyl-

Cat. No.: B095174

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This document provides essential safety and logistical information for the proper disposal of **Cyclopropane, 1,1-diethenyl-** (CAS No. 17085-84-6). Due to its chemical structure as a vinyl-substituted cyclopropane, this compound presents significant potential hazards, including the formation of explosive peroxides and the risk of uncontrolled polymerization. Adherence to strict disposal protocols is critical to ensure the safety of laboratory personnel and compliance with environmental regulations.

Key Safety Considerations

Cyclopropane, 1,1-diethenyl- should be handled as a peroxide-forming and potentially polymerizable monomer. The vinyl groups are susceptible to oxidation, which can form unstable peroxides over time, posing a severe explosion risk, especially upon heating or concentration. Additionally, the presence of double bonds makes the compound prone to polymerization, which can be initiated by heat, light, or contaminants, and may become violently exothermic.

Urgent Safety Notice: If you discover a container of **Cyclopropane, 1,1-diethenyl-** that is old, has an unknown opening date, shows any signs of crystallization, discoloration, or the formation of a solid mass, DO NOT ATTEMPT TO MOVE OR OPEN IT. Immediately contact your institution's Environmental Health and Safety (EHS) office or a professional hazardous waste disposal service.

Chemical and Physical Data

While a specific Safety Data Sheet (SDS) for **Cyclopropane, 1,1-diethenyl-** is not readily available, the following information has been compiled from available sources. This data should be used as a preliminary reference, and caution is advised.

Property	Value	Source
CAS Number	17085-84-6	Smolecule[1]
Molecular Formula	C ₇ H ₁₀	Smolecule[1]
Molecular Weight	94.15 g/mol	Smolecule[1]

Step-by-Step Disposal Protocol

This protocol is based on best practices for the disposal of peroxide-forming and polymerizable hazardous materials.

1. Initial Assessment and Container Labeling:

- Date all containers upon receipt and upon opening. This is crucial for tracking the age of the chemical.
- Inspect the container for any signs of peroxide formation (crystals, discoloration, stratification) or polymerization (solidification, viscosity increase). If any are present, follow the urgent safety notice above.
- Ensure the container is clearly labeled with the full chemical name: "**Cyclopropane, 1,1-diethenyl-**".

2. Peroxide Testing (For Open Containers):

- If the container has been opened, it is recommended to test for peroxides periodically (e.g., every 3-6 months).
- Use commercially available peroxide test strips.

- Experimental Protocol for Peroxide Testing:

- Work in a certified chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Carefully open the container, avoiding any friction or grinding motion on the cap.
- Dip the test strip into the liquid for the time specified by the manufacturer.
- Withdraw the strip and compare the color to the chart provided with the test kit.
- If peroxides are detected at a concentration of 30 ppm or higher, the chemical should be disposed of promptly. Do not attempt to treat or remove the peroxides yourself.

3. Segregation and Storage of Waste:

- Store the container of **Cyclopropane, 1,1-diethenyl-** intended for disposal in a cool, dark, and well-ventilated area, away from heat, light, and sources of ignition.
- Keep it segregated from incompatible materials, such as strong oxidizing agents, acids, and bases.
- Use secondary containment to prevent spills.

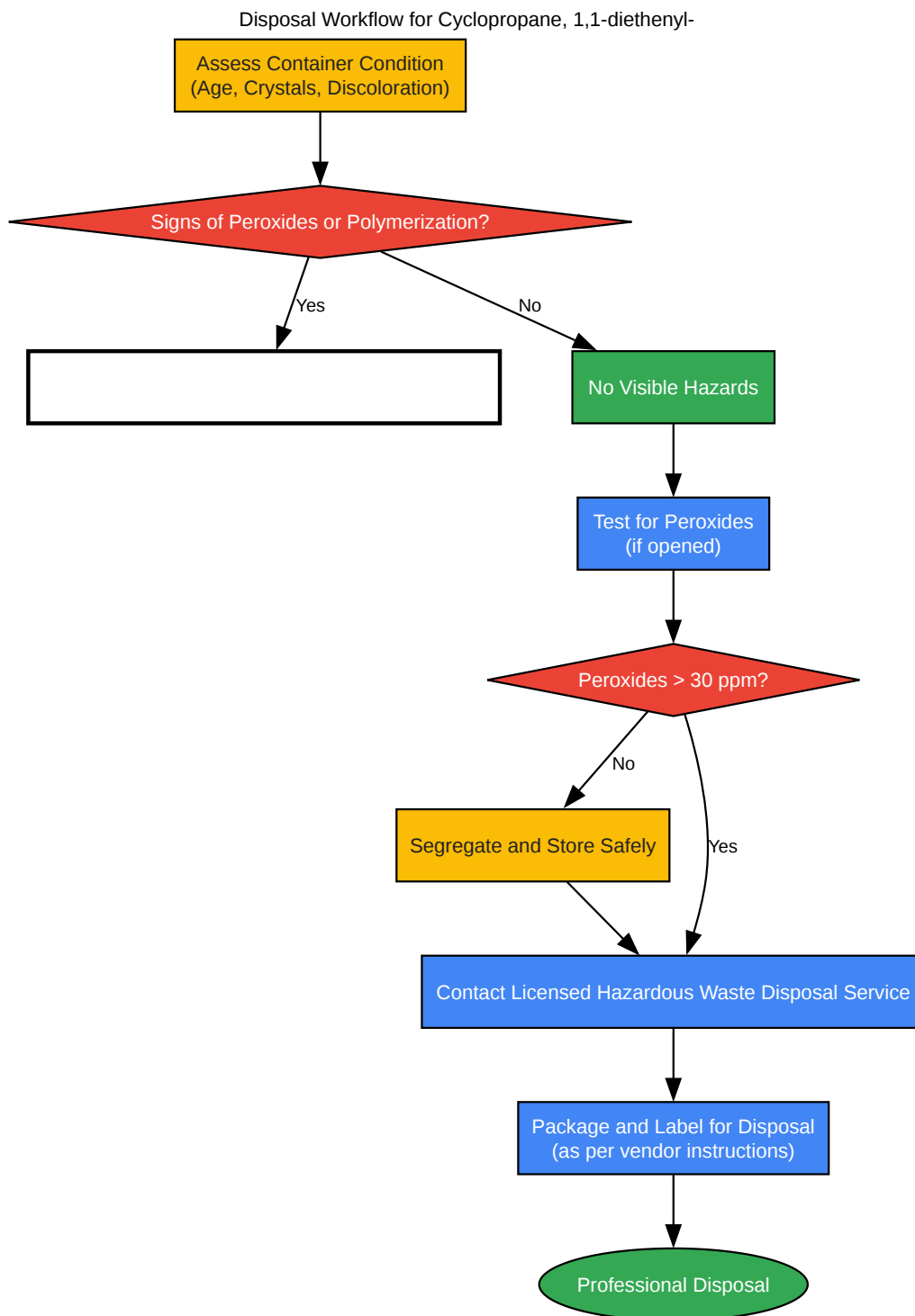
4. Arranging for Professional Disposal:

- Do not dispose of **Cyclopropane, 1,1-diethenyl-** down the drain or in regular trash.
- Contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for pickup and disposal.
- Provide them with all available information about the chemical, including its name, quantity, and the results of any peroxide testing.
- Follow their specific instructions for packaging and labeling the waste container for transport.

5. Spill Management:

- In the event of a small spill, absorb the material with a non-combustible absorbent (e.g., vermiculite, sand).
- Collect the contaminated absorbent material into a sealed container for hazardous waste disposal.
- For larger spills, evacuate the area and contact your institution's emergency response team.

Disposal Workflow Diagram



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Caption: Disposal decision workflow for **Cyclopropane, 1,1-diethenyl-**.

This guide is intended to provide immediate, essential information. Always prioritize safety and consult with your institution's safety professionals for specific guidance.

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References

- 1. Buy Cyclopropane, 1,1-diethenyl- | 17085-84-6 [smolecule.com]
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